

Personal protective equipment for handling 5-Bromo-3-iodo-4-azaindole

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Compound of Interest

Compound Name: 5-Bromo-3-iodo-4-azaindole

Cat. No.: B1525301

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Essential Safety and Handling Guide for 5-Bromo-3-iodo-4-azaindole

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Bromo-3-iodo-4-azaindole**. Adherence to these procedures is vital for ensuring personal safety and proper disposal of the substance.

Hazard Identification and Classification

5-Bromo-3-iodo-4-azaindole is classified as a hazardous substance. The following table summarizes its GHS classification.^[1]

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Pictograms:

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Bromo-3-iodo-4-azaindole** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred.[2] Double gloving is recommended when compounding, administering, and disposing of the substance.[3]
Body Protection	Protective clothing	A disposable gown made of polyethylene-coated polypropylene or other laminate materials is recommended.[2] Ensure it has a solid front, long sleeves, and tight-fitting cuffs.[3]
Eye and Face Protection	Safety glasses with side shields or goggles	In situations with a splash potential, a face shield should be worn in conjunction with goggles.[4][5]
Respiratory Protection	Dust mask or respirator	Use a dust mask (e.g., N95) for handling powder. In cases of inadequate ventilation or potential for aerosolization, a respirator is necessary.[5]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Restrict access to the handling area to authorized personnel only.[\[3\]](#)
- Prohibit eating, drinking, and smoking in the designated handling area.[\[1\]](#)[\[3\]](#)

2. Donning PPE:

- Follow the correct sequence for putting on PPE: gown, mask/respirator, goggles/face shield, and then gloves. When double gloving, one glove should be under the gown cuff and the other over it.[\[3\]](#)

3. Handling the Compound:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Prevent contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

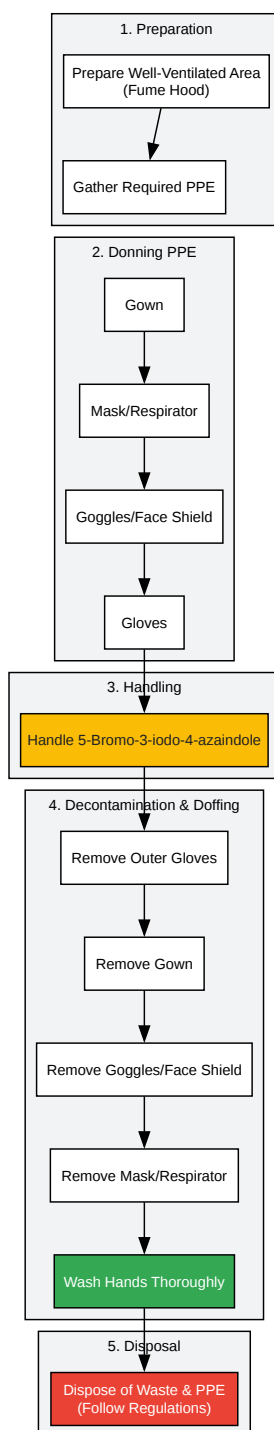
4. In Case of Exposure:

- If on skin: Immediately wash with plenty of soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- If inhaled: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes.[\[7\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[7\]](#)
- If swallowed: Rinse mouth.[\[1\]](#) Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[7\]](#)

Disposal Plan

- Dispose of contents and container in accordance with local, regional, and national regulations.^[1]
- Contaminated PPE and waste materials should be placed in a sealed, labeled container for hazardous waste disposal.

Handling Workflow for 5-Bromo-3-iodo-4-azaindole



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 3. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 4. hsa.ie [hsa.ie]
- 5. americanchemistry.com [americanchemistry.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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